

Personal protective equipment for handling 1-Bromononane

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Compound of Interest

Compound Name: 1-Bromononane

Cat. No.: B048978

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Essential Safety and Handling Guide for 1-Bromononane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Bromononane** (n-Nonyl bromide), ensuring the safety of laboratory personnel and the integrity of experimental work. The following procedural guidance outlines operational steps for safe handling and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromononane is a combustible liquid that can cause skin, eye, and respiratory tract irritation.^[1] It is also very toxic to aquatic life.^{[2][3][4][5]} Inhalation of high concentrations may lead to central nervous system depression.^[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	693-58-3	[2]
Molecular Formula	C9H19Br	[1] [2]
Molecular Weight	207.16 g/mol	[1] [2]
Appearance	Clear, colorless to golden liquid	[1] [6]
Boiling Point	201 °C	[7]
Density	1.084 g/mL at 25 °C	[7]
Flash Point	90 °C (194 °F) - closed cup	[3] [8]
Water Solubility	Immiscible	[6] [7]

Operational Plan: Safe Handling Protocol

1. Engineering Controls:

- Always handle **1-Bromononane** in a well-ventilated area.[\[1\]](#) A certified chemical fume hood is required.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[3\]](#)
- Skin Protection:**
 - Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, Viton®).[\[2\]](#) Always inspect gloves for integrity before use.[\[2\]](#)

- Use proper glove removal technique to avoid skin contact.[2]
- Wear a lab coat or other protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[1] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid inhalation of vapor or mist.[2]
- Keep away from heat, sparks, and open flames.[1][3]
- Take precautionary measures against static discharge.[3]
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.[1]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][6]
- Keep away from sources of ignition.[1][6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][6][7]

Emergency Procedures

- In case of skin contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical attention if irritation persists.[3]

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek medical attention.[\[1\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- If swallowed: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Spill and Disposal Plan

1. Spill Cleanup:

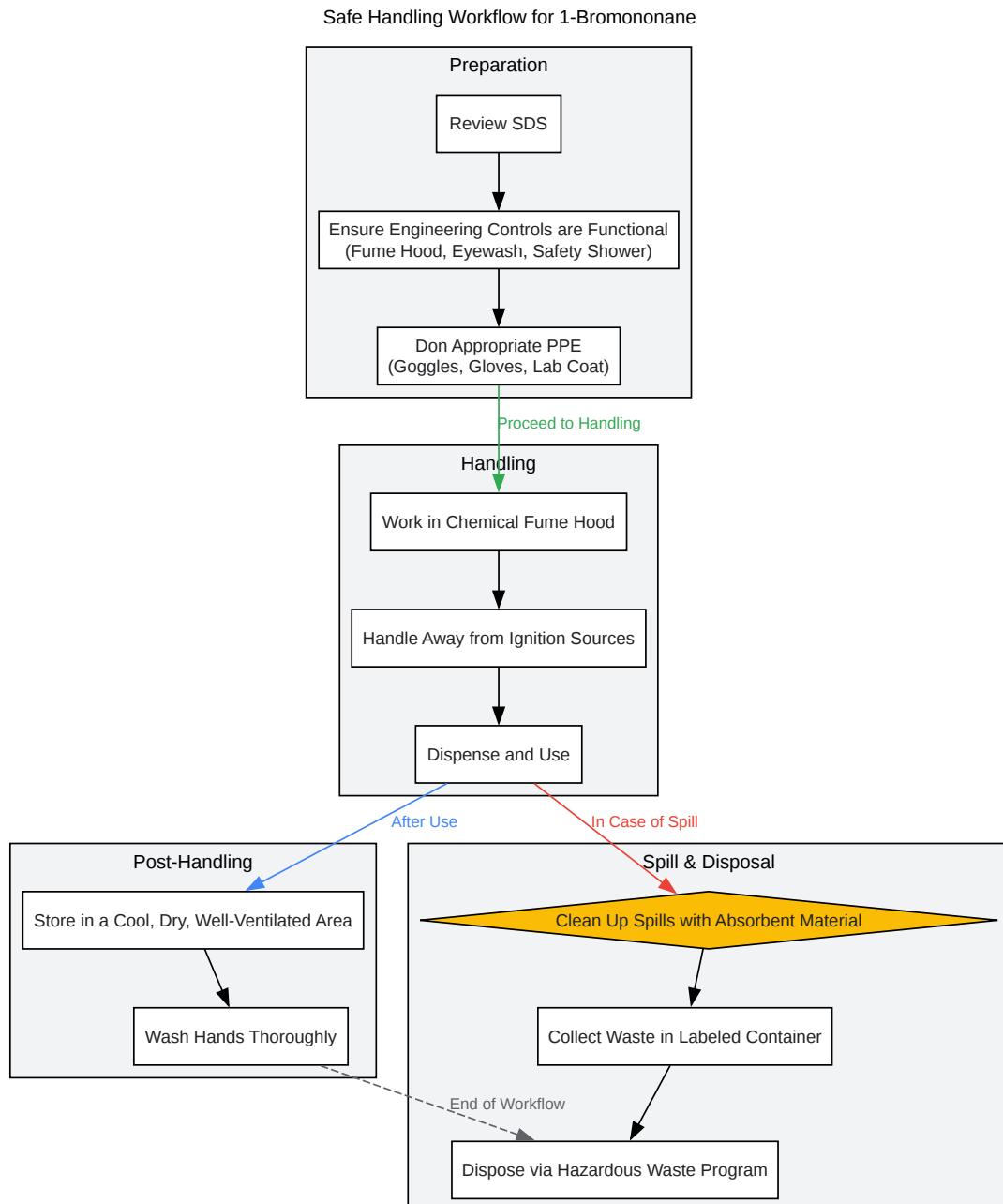
- Evacuate personnel from the spill area.
- Remove all sources of ignition.[\[1\]](#)[\[2\]](#)
- Ventilate the area.
- Wear appropriate PPE as described above.
- Contain the spill using an inert absorbent material such as dry sand, earth, or a commercial absorbent.[\[1\]](#)
- Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for chemical waste.[\[1\]](#)
- Clean the spill area with soap and water.

2. Disposal Plan:

- All waste containing **1-Bromononane** must be disposed of as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[3\]](#)

- Do not dispose of **1-Bromononane** down the drain, as it is very toxic to aquatic life.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.
[\[2\]](#)

Safe Handling Workflow for **1-Bromononane**



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Caption: Logical workflow for the safe handling of **1-Bromononane**.

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